

A Technical Guide to 4-Bromo-4'-vinylbiphenyl: Synthesis, Commercial Availability, and Applications

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Compound of Interest

Compound Name: 4-Bromo-4'-vinylbiphenyl

Cat. No.: B15250904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-4'-vinylbiphenyl**, a functionalized biphenyl derivative with significant potential in polymer chemistry, materials science, and as an intermediate in organic synthesis. This document details its synthesis, commercial availability of its precursors, and its potential applications, with a focus on providing practical information for research and development.

Chemical Properties and Structure

4-Bromo-4'-vinylbiphenyl is an aromatic compound featuring a biphenyl backbone, substituted with a bromine atom at the 4-position and a vinyl group at the 4'-position. This structure provides a unique combination of reactivity, allowing for further functionalization through reactions involving the bromine atom (e.g., cross-coupling reactions) and polymerization or other additions at the vinyl group.

Table 1: Physicochemical Properties of **4-Bromo-4'-vinylbiphenyl** and Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
4-Bromobiphenyl	92-66-0	C ₁₂ H ₉ Br	233.10	82-86	310
4-Bromo-4'-formylbiphenyl	50670-51-4	C ₁₃ H ₉ BrO	261.12	Not readily available	Not readily available
4-Bromo-4'-vinylbiphenyl	Not readily available	C ₁₄ H ₁₁ Br	259.14	Not readily available	Not readily available
4-Vinylbiphenyl	2350-89-2	C ₁₄ H ₁₂	180.25	118-120	295-298

Note: Some data for **4-Bromo-4'-vinylbiphenyl** and its direct precursor is not readily available in public databases and may require experimental determination.

Commercial Availability and Suppliers

Direct commercial availability of **4-Bromo-4'-vinylbiphenyl** is limited, suggesting it is primarily available through custom synthesis. However, its key precursor, 4-bromobiphenyl, is widely available from numerous chemical suppliers. Researchers can procure this starting material and synthesize **4-Bromo-4'-vinylbiphenyl** in the laboratory.

Table 2: Selected Suppliers of 4-Bromobiphenyl

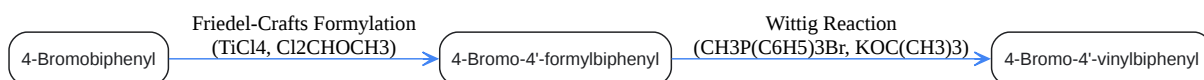
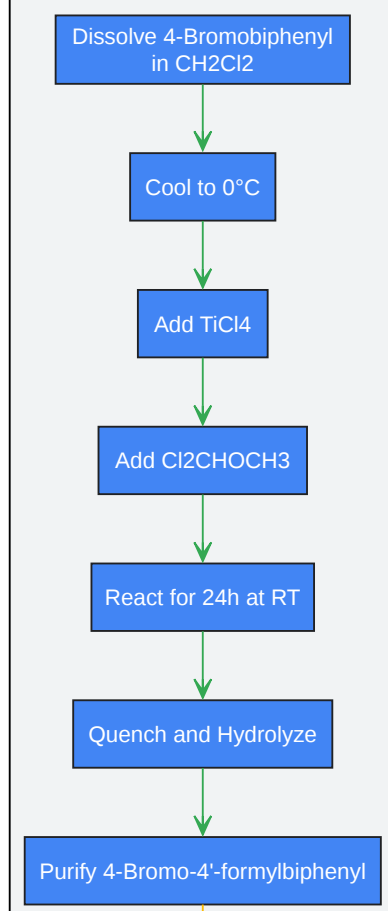
Supplier	Country/Region	Purity	Available Quantities
Sigma-Aldrich	Global	≥98%	Grams to Kilograms
Alfa Aesar (Thermo Fisher Scientific)	Global	99%	Grams to Kilograms
TCI America	USA	>98.0%	Grams to Kilograms
SARA Research & Development Centre	India	High Purity	Inquire for details
REDDY N REDDY PHARMACEUTICALS	Hyderabad, India	98%	1 kg, 5 kg, 10 kg, 25kg and 1 MT
JSK Chemicals	Gujarat, India	99%	1 kg, 5 kg, 10 kg, 25kg and 1 MT
Boron Molecular	Australia	Inquire for details	Inquire for details

Note: This is not an exhaustive list. Researchers should verify availability and purity with specific suppliers.

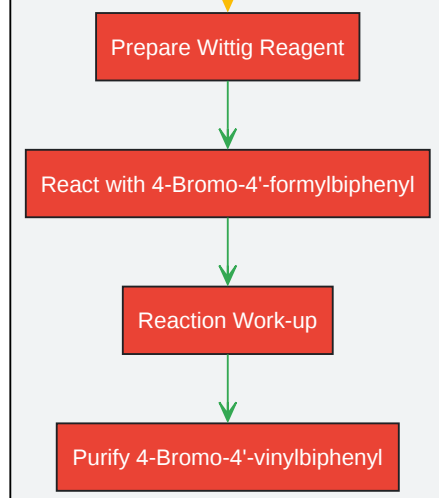
For custom synthesis of **4-Bromo-4'-vinylbiphenyl**, companies specializing in custom chemical manufacturing can be contacted.

Synthesis of 4-Bromo-4'-vinylbiphenyl

A facile and effective two-step synthesis for **4-Bromo-4'-vinylbiphenyl** has been reported, starting from commercially available 4-bromobiphenyl.[1][2] The synthetic route involves a Friedel-Crafts formylation followed by a Wittig reaction.

**Step 1: Friedel-Crafts Formylation**

Intermediate Product

Step 2: Wittig Reaction

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References

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